

# Application Notes and Protocols: Preparation of Alisertib Stock Solution

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## Compound of Interest

Compound Name: AZ683

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Alisertib (MLN8237) is a potent and selective, orally bioavailable inhibitor of Aurora A kinase (AAK) with an IC<sub>50</sub> of 1.2 nM in cell-free assays.[1][2][3] It exhibits over 200-fold selectivity for Aurora A over the structurally related Aurora B kinase.[1][2] Aurora A kinase is a crucial serine/threonine kinase that plays a significant role in mitotic progression, including centrosome maturation and separation, and bipolar spindle assembly.[4][5][6] Overexpression of Aurora A is linked to oncogenesis, making it a key therapeutic target in cancer research.[5] Alisertib's mechanism of action involves binding to Aurora A, leading to mitotic spindle abnormalities, cell cycle arrest, and ultimately inducing apoptosis and autophagy in cancer cells.[3][7] These application notes provide detailed protocols for the preparation, storage, and handling of Alisertib stock solutions for in vitro and in vivo research.

## Quantitative Data Summary

The following tables summarize the key quantitative data for Alisertib solubility, storage, and stability.

Table 1: Solubility of Alisertib

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 mg/mL[1]	192.7 mM[1]	Use fresh, moisture-free DMSO.[1]
DMSO	≥25.95 mg/mL[2]	>10 mM[2]	Warming at 37°C and/or sonication may be required to achieve higher concentrations. [2]
DMSO	86.7 mg/mL[8]	167.08 mM[8]	Sonication is recommended.[8]
DMSO	25 mg/mL[3]	48.18 mM[3]	Ultrasonic assistance is needed.[3]
Water	Insoluble[1]	Insoluble[1]	
Ethanol	Insoluble[1]	Insoluble[1]	

Table 2: Storage and Stability of Alisertib

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1][3][8]
Powder	4°C	2 years[3]
In Solvent (e.g., DMSO)	-80°C	1 year[1][3][8]
In Solvent (e.g., DMSO)	-20°C	1 month[1] to 6 months[3]

Note: It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. [1]

## Experimental Protocols

## Protocol 1: Preparation of a High-Concentration Alisertib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM Alisertib stock solution in DMSO.

### Materials:

- Alisertib powder (MW: 518.92 g/mol )[\[3\]](#)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

### Procedure:

- Pre-warming: Before opening, allow the Alisertib vial to equilibrate to room temperature for at least 20 minutes to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of Alisertib powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.19 mg of Alisertib.
  - Calculation:  $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
  - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 518.92 \text{ g/mol} = 0.00519 \text{ g} = 5.19 \text{ mg}$
- Dissolution: Add the appropriate volume of fresh DMSO to the Alisertib powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If solubility issues arise, gentle warming in a 37°C water bath for 10 minutes or brief sonication can facilitate dissolution.[\[2\]](#)

- Sterilization (Optional): If required for your specific application, the stock solution can be filter-sterilized using a 0.22  $\mu\text{m}$  syringe filter compatible with DMSO.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. Store the aliquots at  $-80^{\circ}\text{C}$  for long-term stability (up to 1 year).[\[1\]](#)[\[3\]](#)[\[8\]](#)

## Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution into a cell culture medium for treating cells.

### Materials:

- 10 mM Alisertib stock solution in DMSO
- Pre-warmed complete cell culture medium (e.g., RPMI 1640 or McCoy's 5A with 10% FBS) [\[8\]](#)[\[9\]](#)
- Sterile conical tubes or microcentrifuge tubes

### Procedure:

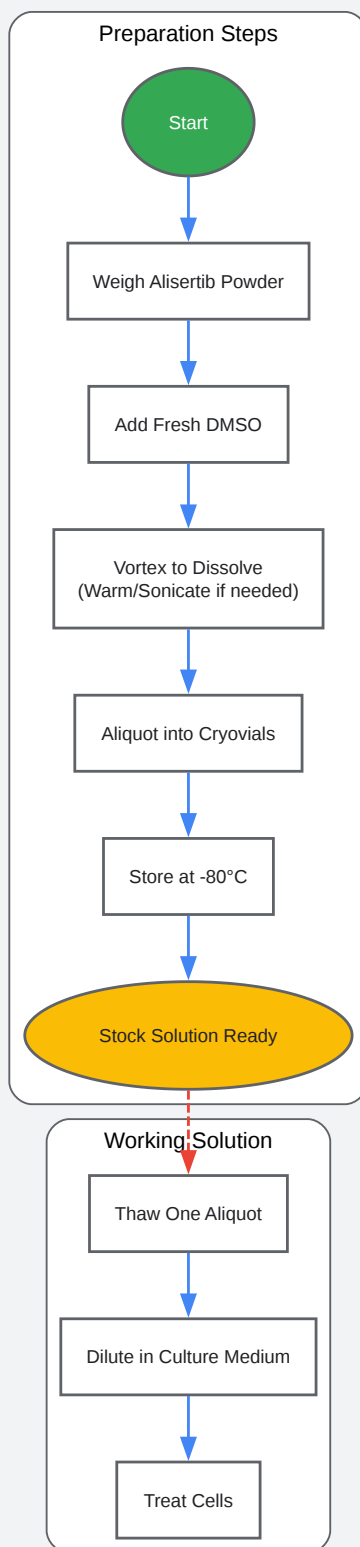
- Thawing: Thaw a single aliquot of the 10 mM Alisertib stock solution at room temperature.
- Serial Dilution (Recommended): To achieve accurate final concentrations (typically in the nM to low  $\mu\text{M}$  range for Alisertib), it is best to perform serial dilutions.
- Final Dilution: Directly add the required volume of the stock or intermediate dilution to the pre-warmed cell culture medium to achieve the desired final concentration.
  - Example: To make 10 mL of media with a final Alisertib concentration of 100 nM:
    - Add 1  $\mu\text{L}$  of the 10 mM stock solution to 10 mL of culture medium.
- Mixing: Mix immediately and thoroughly by gentle inversion or pipetting to ensure a homogenous solution.

- Final DMSO Concentration: Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%, and ideally below 0.1%.[\[10\]](#)
- Application: Use the freshly prepared working solution to treat cells immediately. For long-term experiments (e.g., >48-72 hours), it is advisable to refresh the medium with a freshly diluted compound to maintain a consistent effective concentration.[\[10\]](#)

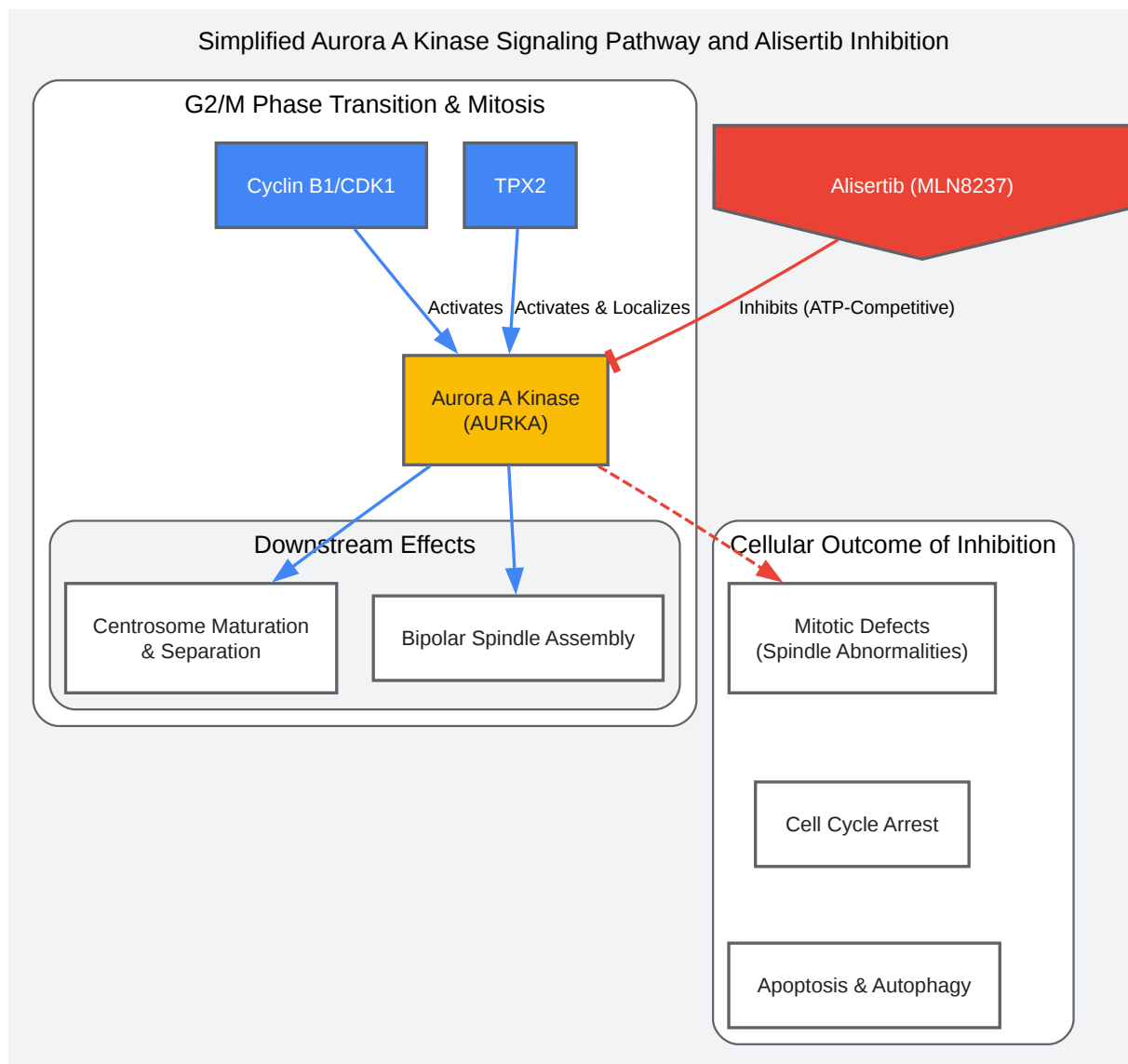
## Visualizations

## Workflow and Signaling Pathway Diagrams

## Workflow for Alisertib Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing and storing a concentrated Alisertib stock solution and its subsequent dilution for experimental use.



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Caption: A diagram showing the activation of Aurora A Kinase during mitosis and its inhibition by Alisertib, leading to mitotic defects and cell death.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Alisertib Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580366#preparing-alisertib-stock-solution-for-research]

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